

3,4,5-Trichloropyridin-2-amine molecular structure and weight

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Compound of Interest

Compound Name: **3,4,5-Trichloropyridin-2-amine**

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Technical Guide: 3,4,5-Trichloropyridin-2-amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4,5-Trichloropyridin-2-amine is a halogenated aminopyridine derivative. Compounds of this class are of significant interest in medicinal chemistry and drug development due to their prevalence in a wide array of biologically active molecules. The unique electronic properties conferred by the pyridine ring, combined with the modulation of reactivity and lipophilicity by the chlorine and amine substituents, make this scaffold a versatile building block for the synthesis of novel therapeutic agents. This technical guide provides a summary of its molecular properties, a representative synthesis protocol, and a visualization of its chemical structure.

Molecular Properties

The fundamental molecular characteristics of **3,4,5-Trichloropyridin-2-amine** are summarized in the table below. These data are essential for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₃ Cl ₃ N ₂	[1] [2]
Molecular Weight	197.45 g/mol	[1] [2]
Appearance	White to off-white solid	[1]
CAS Number	55933-91-0	[2]

Molecular Structure Visualization

The two-dimensional chemical structure of **3,4,5-Trichloropyridin-2-amine** is depicted below. This visualization clarifies the atomic connectivity and the relative positions of the substituents on the pyridine ring.

Molecular structure of **3,4,5-Trichloropyridin-2-amine**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,4,5-Trichloropyridin-2-amine** is not extensively documented in readily available literature, a representative synthesis can be conceptualized based on established methods for the amination of polychlorinated pyridines. The following protocol is a generalized procedure that would require optimization for this specific substrate.

Representative Synthesis of **3,4,5-Trichloropyridin-2-amine** from a Precursor

This protocol outlines a nucleophilic aromatic substitution (SNAr) reaction, a common method for introducing amine functionalities to activated aromatic rings.

Workflow Diagram



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Generalized experimental workflow for synthesis.

Materials:

- Pentachloropyridine or 2,3,4,5-tetrachloropyridine (precursor)
- Ammonia source (e.g., aqueous ammonia, ammonia in an organic solvent)
- Aprotic polar solvent (e.g., DMSO, DMF)
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Brine solution
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography
- Eluent for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- Reaction Setup: In a sealed reaction vessel equipped with a magnetic stirrer, dissolve the chlorinated pyridine precursor in the chosen aprotic polar solvent.
- Addition of Aminating Agent: Add an excess of the ammonia source to the reaction mixture.
- Reaction Conditions: Heat the mixture to a temperature between 100-150 °C. The reaction progress should be monitored by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Upon completion, cool the reaction mixture to room temperature. Pour the mixture into water and extract with an organic solvent.
- Extraction and Drying: Wash the combined organic layers with brine, dry over anhydrous sulfate, and filter.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system to isolate the desired **3,4,5-Trichloropyridin-2-amine**.

- Characterization: Confirm the identity and purity of the final product using spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Applications in Drug Development

Aminopyridines are a privileged scaffold in medicinal chemistry.^[3] The presence of multiple chlorine atoms on the pyridine ring of **3,4,5-Trichloropyridin-2-amine** offers several strategic advantages in drug design:

- Modulation of Physicochemical Properties: The chloro-substituents increase lipophilicity, which can influence cell membrane permeability and interaction with hydrophobic pockets of target proteins.^[4]
- Metabolic Stability: The presence of chlorine atoms can block sites of oxidative metabolism, potentially increasing the half-life of a drug candidate.
- Synthetic Handle: The remaining C-H bond and the amino group serve as points for further functionalization to explore structure-activity relationships (SAR). The reactivity of the amino group allows for the formation of amides, sulfonamides, and other derivatives, while the pyridine nitrogen can be involved in hydrogen bonding with biological targets.^[5]

This compound can be considered a valuable starting material for the synthesis of more complex molecules with potential applications in various therapeutic areas, including but not limited to oncology, infectious diseases, and neurodegenerative disorders. The specific biological activities would be determined by the further modifications made to this core structure.

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